SSTN92-119 (Synstatin): A Technical Guide to its Synthesis, Characterization, and Biological Activity

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Compound of Interest

Compound Name: *Synstatin 92-119*

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This in-depth technical guide provides a comprehensive overview of the SSTN92-119 peptide, also known as Synstatin. It is intended for researchers, scientists, and drug development professionals interested in the synthesis, characterization, and application of this potent anti-angiogenic and anti-tumor agent. This document delves into the core principles of SSTN92-119's mechanism of action, provides detailed protocols for its chemical synthesis and purification, and offers step-by-step guidance for relevant biological assays to assess its efficacy.

Core Properties and Mechanism of Action

SSTN92-119, or Synstatin, is a 28-amino acid peptide derived from the mouse syndecan-1 sequence (amino acids 92-119). It has emerged as a significant research tool and potential therapeutic agent due to its ability to inhibit angiogenesis and cancer cell invasion.

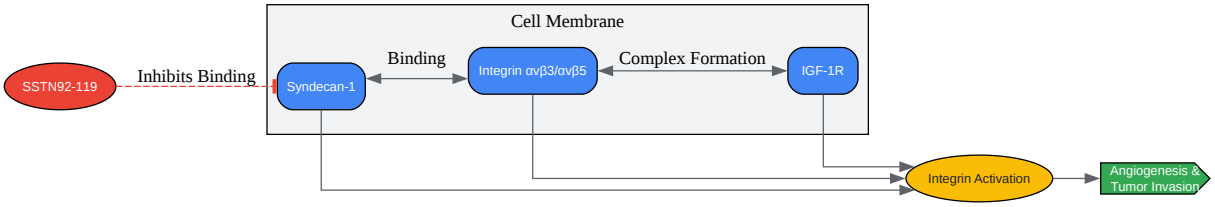
Table 1: Core Properties of SSTN92-119

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Property	Value
Sequence	H-Leu-Pro-Ala-Gly-Glu-Lys-Pro-Glu-Glu-Gly-Glu-Pro-Val-Leu-His-Val-Glu-Ala-Glu-Pro-Gly-Phe-Thr-Ala-Arg-Asp-Lys-Glu-OH (LPAGEKPEEGEPVLHVEAEPGFTARDKE)
Molecular Formula	C133H207N35O46
Molecular Weight	Approximately 3032.3 g/mol
Primary Function	Anti-tumor agent, inhibitor of angiogenesis and cancer cell invasion.
Mechanism of Action	Competitively inhibits the interaction between syndecan-1 and integrins αvβ3 and αvβ5, leading to the downregulation of integrin activation and subsequent inhibition of angiogenic growth factor signaling (VEGF and FGF-2). It also disrupts the formation of a ternary complex between syndecan-1, the integrin, and the insulin-like growth factor-1 receptor (IGF1R).[1][2][3][4]

The mechanism of action of SSTN92-119 is centered on its ability to disrupt the pro-angiogenic signaling axis mediated by syndecan-1 and integrins. Syndecan-1, a cell surface heparan sulfate proteoglycan, can form a complex with integrins αvβ3 and αvβ5. This interaction is crucial for the activation of these integrins, a key step in angiogenesis and tumor cell migration. SSTN92-119, by mimicking the binding site on syndecan-1, competitively inhibits this interaction. This leads to a reduction in the activation of vascular endothelial growth factor (VEGF) and fibroblast growth factor-2 (FGF-2) signaling pathways.[1][2] Furthermore, SSTN92-119 has been shown to block the formation of a ternary complex involving syndecan-1, integrin αvβ3, and the insulin-like growth factor-1 receptor (IGF1R), which is essential for "inside-out" integrin activation.[3][4]

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Caption: Mechanism of SSTN92-119 action.

Synthesis, Purification, and Characterization

The production of high-purity SSTN92-119 is essential for reliable experimental results. The following sections provide detailed protocols for its synthesis via Fmoc solid-phase peptide synthesis (SPPS), purification by reversed-phase high-performance liquid chromatography (RP-HPLC), and characterization using mass spectrometry (MS).

Fmoc Solid-Phase Peptide Synthesis (SPPS) of SSTN92-119

Fmoc-based SPPS is the standard method for the chemical synthesis of peptides.[5] This process involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

Experimental Protocol: Fmoc-SPPS of SSTN92-119

- Resin Selection and Preparation:
  - For a C-terminal carboxylic acid, Wang resin or 2-chlorotrityl chloride resin is recommended.[6] For a C-terminal amide, Rink amide resin is suitable.[7]
  - Begin with approximately 300 mg of resin for a 0.1 mmol scale synthesis.[6]

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- Swell the resin in dichloromethane (DCM) for at least 30 minutes, followed by washing with dimethylformamide (DMF).[8]

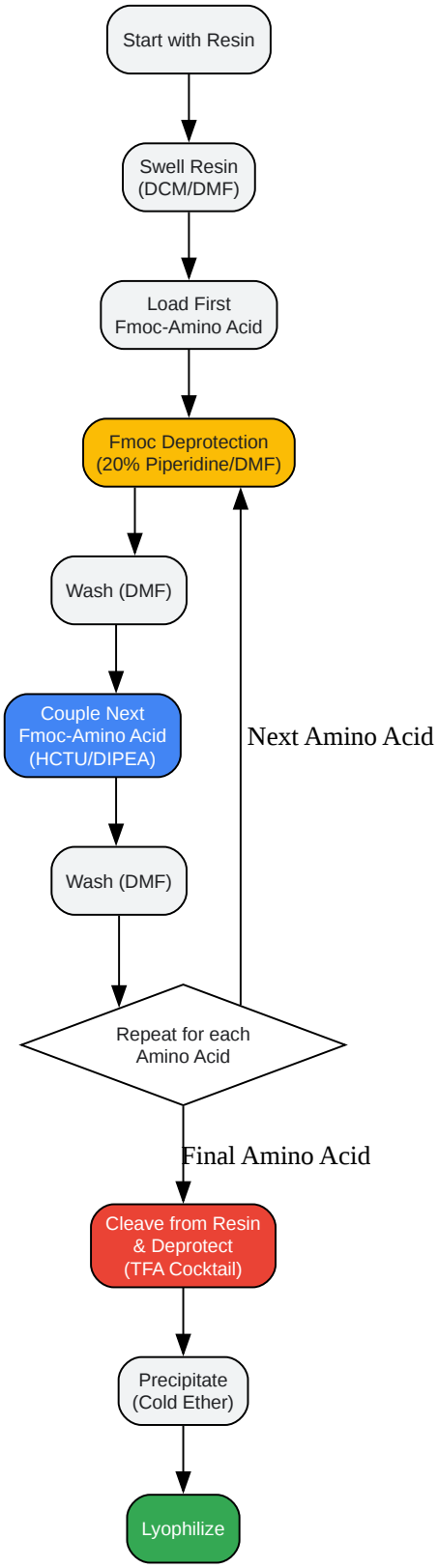
- First Amino Acid Loading:
  - Activate the first Fmoc-protected amino acid (Fmoc-Glu(OtBu)-OH for the C-terminus of SSTN92-119) using a coupling agent such as HCTU and an organic base like N,N-diisopropylethylamine (DIPEA) in DMF.
  - Add the activated amino acid solution to the swollen resin and allow it to react for 2-4 hours at room temperature.
  - After the reaction, wash the resin thoroughly with DMF and DCM.
- Peptide Chain Elongation Cycle:
  - Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF for 5-10 minutes to remove the Fmoc protecting group from the N-terminus of the growing peptide chain.[7][8]
  - Washing: Thoroughly wash the resin with DMF to remove residual piperidine and byproducts.
  - Amino Acid Coupling: Activate the next Fmoc-protected amino acid (4 equivalents) with a coupling agent like HCTU (3.8 equivalents) and a base such as DIPEA (8 equivalents) in DMF.[8] Add this solution to the resin and allow the coupling reaction to proceed for 30-60 minutes.
  - Washing: Wash the resin with DMF to remove excess reagents.
  - Repeat this cycle for each subsequent amino acid in the SSTN92-119 sequence.
- Cleavage and Deprotection:
  - After the final amino acid has been coupled and the N-terminal Fmoc group removed, wash the resin with DCM and dry it under vacuum.

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- Prepare a cleavage cocktail, typically containing trifluoroacetic acid (TFA) with scavengers to protect sensitive amino acid side chains. A common cocktail is TFA/H2O/triisopropylsilane (TIS) in a ratio of 95:2.5:2.5.[8]
- Treat the resin with the cleavage cocktail for 2-3 hours at room temperature. This cleaves the peptide from the resin and removes the side-chain protecting groups.

- Peptide Precipitation and Lyophilization:
  - Filter the resin and collect the TFA solution containing the cleaved peptide.
  - Precipitate the crude peptide by adding the TFA solution to cold diethyl ether.
  - Centrifuge the mixture to pellet the peptide, decant the ether, and wash the peptide pellet with cold ether.
  - Dry the crude peptide pellet under vacuum, dissolve it in a minimal amount of water/acetonitrile, and lyophilize to obtain a white powder.

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Caption: Solid-Phase Peptide Synthesis Workflow.

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Purification by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

The crude synthetic peptide will contain various impurities, including deletion sequences and incompletely deprotected peptides. RP-HPLC is the standard method for purifying peptides to a high degree of homogeneity.[9][10]

Experimental Protocol: RP-HPLC Purification of SSTN92-119

- Sample Preparation:
  - Dissolve the lyophilized crude peptide in the initial mobile phase (e.g., 5-10% acetonitrile in water with 0.1% TFA).
  - Filter the sample through a 0.22 µm syringe filter to remove any particulate matter.
- Chromatographic Conditions:
  - Column: A C18 reversed-phase column is typically used for peptide purification. For preparative scale, a column with a larger diameter (e.g., 10-20 mm) is appropriate.[9]
  - Mobile Phase A: 0.1% TFA in water.
  - Mobile Phase B: 0.1% TFA in acetonitrile.
  - Gradient: A linear gradient from a low percentage of mobile phase B to a higher percentage is used to elute the peptide. A typical gradient for a peptide of this size would be from 5% to 60% B over 30-60 minutes.[9]
  - Flow Rate: The flow rate will depend on the column dimensions. For a 10 mm ID column, a flow rate of 5-10 mL/min is common.
  - Detection: Monitor the elution of the peptide by UV absorbance at 214 nm and 280 nm.
- Fraction Collection and Analysis:
  - Collect fractions corresponding to the major peak in the chromatogram.

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- Analyze the purity of the collected fractions by analytical RP-HPLC using a narrower column (e.g., 4.6 mm ID) and a similar gradient.
- Pool the fractions with the desired purity (>95%).

- Lyophilization:
  - Lyophilize the pooled fractions to obtain the purified SSTN92-119 peptide as a white, fluffy powder.

Characterization by Mass Spectrometry (MS)

Mass spectrometry is an indispensable tool for confirming the identity and purity of synthetic peptides.[4][11] It provides an accurate measurement of the molecular weight, which should match the theoretical mass of SSTN92-119.

Experimental Protocol: LC-MS Characterization of SSTN92-119

- Sample Preparation:
  - Prepare a dilute solution of the purified peptide (e.g., 10 µg/mL) in a solvent compatible with mass spectrometry, such as 50% acetonitrile in water with 0.1% formic acid.
- LC-MS Analysis:
  - Inject the sample onto an analytical C18 column coupled to a mass spectrometer.
  - Use a gradient of acetonitrile in water with 0.1% formic acid to elute the peptide. Formic acid is used instead of TFA as it is more compatible with electrospray ionization (ESI).[12]
  - Acquire mass spectra in positive ion mode over a mass-to-charge (m/z) range that includes the expected charge states of the peptide (e.g., m/z 500-2000).
- Data Analysis:
  - Deconvolute the ESI-MS spectrum to determine the intact molecular weight of the peptide. This should correspond to the theoretical mass of SSTN92-119 (~3032.3 Da).

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- Tandem mass spectrometry (MS/MS) can be used to confirm the amino acid sequence by fragmenting the peptide and analyzing the resulting fragment ions.

Biological Activity Assays

The following protocols describe two key assays to evaluate the anti-angiogenic and anti-migratory properties of SSTN92-119.

Ex Vivo Aortic Ring Angiogenesis Assay

This assay provides a physiologically relevant model to study sprouting angiogenesis in a three-dimensional culture system.[1][13][14]

Experimental Protocol: Aortic Ring Assay

- Aorta Dissection and Ring Preparation:
  - Euthanize a mouse (6-7 weeks old) and dissect the thoracic aorta in sterile conditions.[13]
  - Clean the aorta of any surrounding fatty and connective tissue in cold, sterile PBS.
  - Slice the aorta into 1 mm thick rings.[13]
- Embedding Aortic Rings:
  - Place a drop of basement membrane extract (BME) or collagen gel into each well of a 48-well plate and allow it to solidify at 37°C.[13][14]
  - Place a single aortic ring on top of the gel.
  - Cover the ring with another layer of BME or collagen and allow it to polymerize.
- Treatment and Incubation:
  - Add serum-free endothelial cell growth medium to each well.
  - Treat the rings with varying concentrations of SSTN92-119 or a vehicle control.
  - Incubate the plate at 37°C in a humidified incubator with 5% CO2 for 7-10 days.

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- Quantification of Angiogenesis:
  - Monitor the outgrowth of microvessels from the aortic rings daily using an inverted microscope.
  - After the incubation period, capture images of the rings and quantify the extent of sprouting. This can be done by measuring the length and number of sprouts using image analysis software.

In Vitro Transwell Cell Migration/Invasion Assay

This assay is used to assess the ability of SSTN92-119 to inhibit the migration and invasion of cancer cells or endothelial cells.[15][16][17]

Experimental Protocol: Transwell Migration/Invasion Assay

- Cell Culture and Starvation:
  - Culture the cells of interest (e.g., human umbilical vein endothelial cells (HUVECs) or a cancer cell line) to 70-80% confluency.
  - Serum-starve the cells for 12-24 hours prior to the assay to increase their responsiveness to chemoattractants.[17]
- Assay Setup:
  - For invasion assays, coat the top of the transwell insert membrane (typically 8 µm pore size) with a thin layer of Matrigel or another extracellular matrix protein and allow it to solidify.[15] For migration assays, this step is omitted.
  - Add serum-free medium containing a chemoattractant (e.g., VEGF or 10% fetal bovine serum) to the lower chamber of the transwell plate.
  - Resuspend the serum-starved cells in serum-free medium containing different concentrations of SSTN92-119 or a vehicle control.
  - Add the cell suspension to the upper chamber of the transwell insert.

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- Incubation:
  - Incubate the plate at 37°C for a period sufficient for cell migration or invasion to occur (typically 6-24 hours, depending on the cell type).
- Quantification:
  - After incubation, carefully remove the non-migrated/invaded cells from the top surface of the membrane with a cotton swab.
  - Fix the cells that have migrated/invaded to the bottom surface of the membrane with 70% ethanol or 4% paraformaldehyde.[15]
  - Stain the cells with a dye such as crystal violet or DAPI.
  - Count the number of stained cells in several random fields of view under a microscope. The results are typically expressed as the percentage of migration/invasion relative to the control.

Conclusion

SSTN92-119 is a well-characterized peptide inhibitor of angiogenesis and tumor cell invasion with a defined mechanism of action. The protocols provided in this guide offer a robust framework for its synthesis, purification, characterization, and biological evaluation. As a Senior Application Scientist, I am confident that the detailed methodologies and scientific rationale presented herein will enable researchers to effectively utilize SSTN92-119 in their studies and contribute to the advancement of anti-cancer and anti-angiogenic therapies.

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